

Chlorotrimethylsilane CAS number and molecular structure

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Compound of Interest

Compound Name: Chlorotrimethylsilane

Cat. No.: B032843

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An In-depth Technical Guide to **Chlorotrimethylsilane** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **Chlorotrimethylsilane** (TMSCl), a versatile organosilicon compound widely utilized in organic synthesis, analytical chemistry, and materials science. It is particularly valuable for researchers, scientists, and professionals involved in drug development due to its role as a silylating and protecting agent.

Core Identification and Molecular Structure

Chlorotrimethylsilane, also known as trimethylsilyl chloride, is an organosilicon compound with a central silicon atom covalently bonded to three methyl groups and one chlorine atom.^[1]^[2] Its CAS Registry Number is 75-77-4.^[3]^[4]^[5]^[6]

The molecular structure is tetrahedral at the silicon atom.^[2]

- Molecular Formula: C₃H₉ClSi^[3]^[7]
- SMILES String: C--INVALID-LINK--(C)Cl^[2]^[8]
- InChI Key: IJOHPPMOJXWVHK-UHFFFAOYSA-N^[2]^[8]

Physicochemical and Safety Data

Chlorotrimethylsilane is a colorless, volatile liquid that fumes in moist air and has a sharp, pungent odor.[1][2][9] It is a highly reactive compound and requires careful handling due to its hazardous properties.[9][10] It is highly flammable, corrosive, and reacts violently with water, releasing toxic hydrogen chloride gas.[4][5][11][12]

Table 1: Physical and Chemical Properties of **Chlorotrimethylsilane**

Property	Value	References
Molecular Weight	108.64 g/mol	[3][8]
Appearance	Colorless, fuming liquid with a pungent odor	[1][12][13]
Density	0.856 g/mL at 25 °C	[2][8]
Boiling Point	57 °C (135 °F; 330 K) at 760 mmHg	[2][4][5][8]
Melting Point	-40 °C (-40 °F; 233 K)	[2][5][8]
Flash Point	-27.78 °C (-18 °F)	[4]
Vapor Pressure	234 mm Hg at 25 °C	[4]

| Solubility | Reacts with water. Soluble in organic solvents like benzene, ether, and perchloroethylene. |[2][5][9] |

Table 2: Safety and Hazard Information

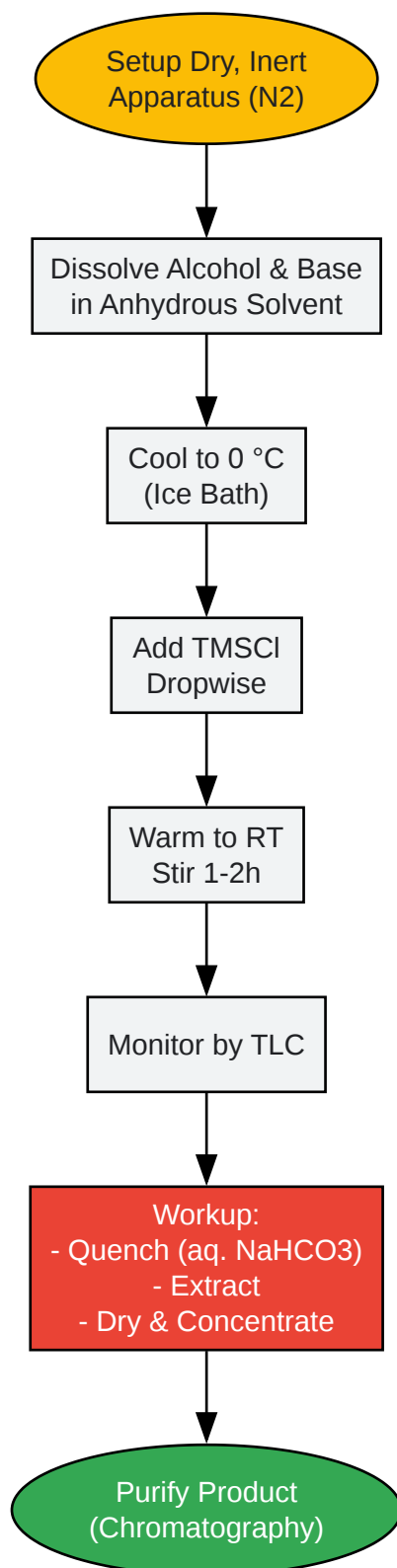
Hazard Identification	GHS Pictograms	Hazard Statements	Precautionary Statements
Classification	GHS02, GHS05, GHS06, GHS08	H225: Highly flammable liquid and vapor. H301+H331: Toxic if swallowed or if inhaled. H314: Causes severe skin burns and eye damage. H371: May cause damage to organs.	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

| References | [\[2\]\[14\]](#) | [\[2\]\[14\]\[15\]](#) | [\[2\]\[13\]\[14\]](#) |

Key Applications in Research and Development

Chlorotrimethylsilane is a cornerstone reagent in organic synthesis, primarily valued for its efficacy as a silylating agent.[16]

- **Protection of Functional Groups:** Its most common application is the protection of reactive functional groups, particularly alcohols, amines, and carboxylic acids, by converting them into trimethylsilyl ethers, amines, and esters, respectively.[16][17][18] This strategy prevents unwanted side reactions during multi-step syntheses.[17] The trimethylsilyl (TMS) group can be easily removed under mild conditions when its protective role is complete.[17]
- **Analytical Chemistry (Derivatization):** TMSCl is widely used as a derivatization agent in gas chromatography (GC) and mass spectrometry (MS).[11][12] Silylation increases the volatility of non-volatile compounds like sugars or amino acids, enabling their analysis by GC.[2][16]
- **Synthesis of Silyl Enol Ethers:** In the presence of a base, TMSCl reacts with enolizable aldehydes and ketones to form trimethylsilyl enol ethers.[2] These are important intermediates in reactions like the Mukaiyama aldol addition.[2]
- **Materials Science:** It serves as a key intermediate in the production of silicone polymers (polysiloxanes), which are used in advanced coatings, adhesives, and sealants.[9][16][18][19] It is also used to silanize laboratory glassware, rendering the surfaces more lipophilic (hydrophobic).[2][11]



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